

In-Depth Technical Safety Guide for 2,5-Di-tert-butylaniline

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Compound of Interest

Compound Name: 2,5-di-tert-Butylaniline

Cat. No.: B182394

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2,5-di-tert-butylaniline**, a key intermediate in various chemical syntheses. The information is compiled from Safety Data Sheets (SDS) and toxicological information for structurally related compounds to ensure a thorough understanding of its hazard profile. This document is intended to support risk assessment and the implementation of appropriate safety protocols in a laboratory and drug development setting.

Chemical and Physical Properties

2,5-Di-tert-butylaniline is an organic compound with two tert-butyl groups attached to the aniline ring. These bulky alkyl groups significantly influence its physical and chemical properties, such as its steric hindrance and lipophilicity.^[1] It is a solid at room temperature and has low solubility in water.


Property	Value	Reference
Chemical Formula	C ₁₄ H ₂₃ N	[1]
Molecular Weight	205.34 g/mol	
CAS Number	21860-03-7	[1]
Appearance	Powder	
Melting Point	103-106 °C	
Flash Point	Not applicable	

Hazard Identification and Classification

2,5-Di-tert-butylaniline is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin and eye irritation, and respiratory tract irritation upon single exposure.

Hazard Class	GHS Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **2,5-di-tert-butylaniline** are not readily available in the public

domain, the GHS classification implies certain toxicological endpoints have been met in studies. The following sections detail the expected toxicological effects based on its classification and data from structurally similar anilines.

Acute Toxicity

No specific acute toxicity values for **2,5-di-tert-butylaniline** have been identified. However, for the structurally related compound 3,5-di-tert-butylaniline, it is classified as harmful if swallowed, in contact with skin, or if inhaled (Acute Toxicity Category 4). This suggests that **2,5-di-tert-butylaniline** may also have a similar acute toxicity profile.

Skin Irritation

Classification: Category 2 (Causes skin irritation).

This classification indicates that in animal studies, exposure to **2,5-di-tert-butylaniline** likely resulted in reversible skin irritation.

Experimental Protocol (Based on OECD Guideline 404):

A typical study for skin irritation involves the application of the test substance to the shaved skin of albino rabbits. Observations for erythema (redness) and edema (swelling) are made at specific intervals (e.g., 1, 24, 48, and 72 hours) after a 4-hour exposure period. The severity of the reactions is scored, and a mean score is calculated to determine the irritation category. For a Category 2 classification, moderate to severe irritation is observed, which is reversible within a 14-day observation period.

Eye Irritation

Classification: Category 2A (Causes serious eye irritation).

This classification suggests that **2,5-di-tert-butylaniline** can cause significant, but reversible, eye irritation.

Experimental Protocol (Based on OECD Guideline 405):

The standard method for assessing eye irritation involves instilling the test substance into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control. The

eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis (swelling) at 1, 24, 48, and 72 hours after application. A Category 2A classification is assigned if the substance produces reversible adverse effects on the eye within a 21-day observation period.

Specific Target Organ Toxicity - Single Exposure (STOT-SE)

Classification: Category 3 (May cause respiratory irritation).

This classification indicates that a single exposure to **2,5-di-tert-butylaniline**, likely via inhalation, can cause irritation to the respiratory tract.

Experimental Protocol (Based on OECD Guideline 403):

Acute inhalation toxicity studies are typically conducted on rats. The animals are exposed to the test substance (as a gas, vapor, or aerosol) for a defined period (usually 4 hours). Clinical signs, including signs of respiratory irritation, are observed during and after exposure. A STOT-SE Category 3 classification for respiratory tract irritation is based on evidence of transient irritant effects.

Handling and Safety Precautions

Given the hazardous nature of **2,5-di-tert-butylaniline**, strict safety measures must be implemented during handling and use.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If handling as a powder or if dust is generated, use a NIOSH-approved respirator with a particulate filter (e.g., N95).

Engineering Controls:

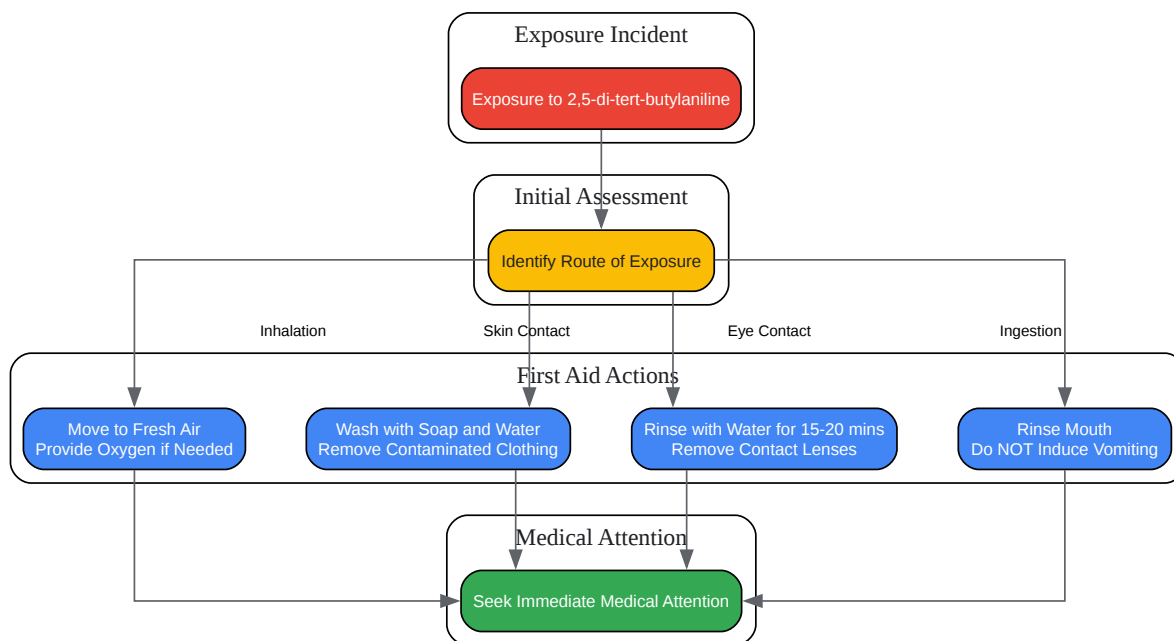
- Work in a well-ventilated area, preferably in a chemical fume hood.

First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Logical Relationships in Hazard Response

The following diagram illustrates the logical workflow for responding to an exposure incident with **2,5-di-tert-butylaniline**.

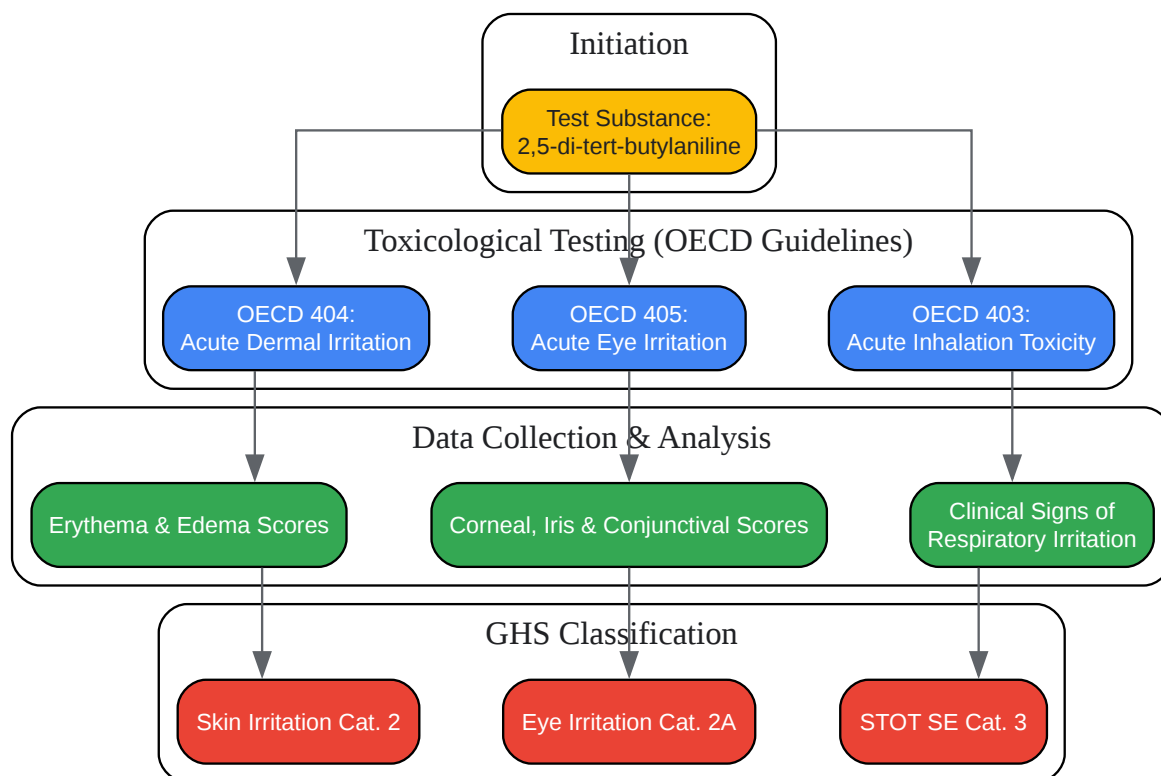


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Caption: Hazard response workflow for **2,5-di-tert-butylaniline** exposure.

Experimental Workflows

The following diagram illustrates a generalized workflow for assessing the toxicological profile of a chemical like **2,5-di-tert-butylaniline** according to OECD guidelines.



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Caption: Generalized toxicological testing workflow.

Conclusion

2,5-Di-tert-butylaniline is a chemical intermediate that requires careful handling due to its classification as a skin, eye, and respiratory irritant. While specific quantitative toxicity data is limited, the available information from Safety Data Sheets and data on structural analogs provide a solid basis for risk assessment and the implementation of appropriate safety measures. Adherence to recommended personal protective equipment, engineering controls, and first aid procedures is essential to minimize the risk of exposure and ensure a safe working environment for all personnel. Further toxicological studies would be beneficial to provide a more complete quantitative safety profile for this compound.

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References

- 1. chemicalbook.com [chemicalbook.com]
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